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A Comparative Analysis of the Antibacterial Activity of Sulfapyridine and Sulfamethoxazole

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Compound of Interest		
Compound Name:	4-amino-N-pyridin-4-ylbenzenesulfonamide	
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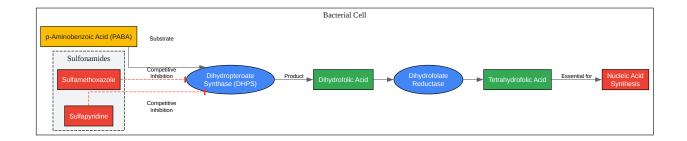
For Researchers, Scientists, and Drug Development Professionals

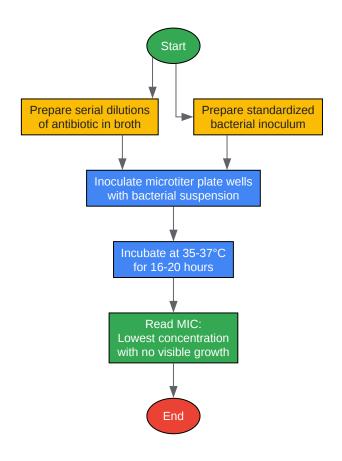
This guide provides a detailed comparison of the antibacterial properties of two prominent sulfonamide antibiotics: sulfapyridine and sulfamethoxazole. While both compounds share a common mechanism of action, variations in their chemical structures can influence their spectrum of activity and overall efficacy. This document summarizes their antibacterial profiles, presents available quantitative data on their activity, and outlines the experimental protocols used for their evaluation.

Mechanism of Action

Both sulfapyridine and sulfamethoxazole are synthetic bacteriostatic agents that function as competitive inhibitors of the bacterial enzyme dihydropteroate synthase (DHPS).[1][2][3] This enzyme is crucial for the synthesis of dihydrofolic acid, a precursor to tetrahydrofolic acid, which is essential for the production of nucleic acids and certain amino acids in bacteria. By mimicking the natural substrate, para-aminobenzoic acid (PABA), these sulfonamides block the folic acid synthesis pathway, thereby inhibiting bacterial growth and reproduction.[1][2][3] Mammalian cells are unaffected as they obtain folic acid from their diet and do not possess the DHPS enzyme.







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